

Comparative Analysis of 3-Oxoicosanoyl-CoA Levels: An Inferential Approach

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Compound of Interest

Compound Name: 3-oxoicosanoyl-CoA

Cat. No.: B1261451

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A guide for researchers, scientists, and drug development professionals on the expected tissue distribution and quantification of **3-oxoicosanoyl-CoA**, a key intermediate in very-long-chain fatty acid metabolism.

Introduction

3-Oxoicosanoyl-CoA is a transient but crucial metabolic intermediate in the peroxisomal β -oxidation of eicosanoic acid (a 20-carbon saturated fatty acid) and other very-long-chain fatty acids (VLCFAs). As a direct product of the hydration and dehydrogenation steps in this pathway, its cellular concentration is intrinsically linked to the rate of VLCFA metabolism. Tissues with high energy demands and specific lipid metabolic functions, such as the liver and kidneys, are the primary sites for this process. This guide provides a comparative overview of the expected levels of **3-oxoicosanoyl-CoA** across different tissues, detailed experimental protocols for its quantification, and a visualization of its metabolic pathway.

It is important to note that direct quantitative measurements of **3-oxoicosanoyl-CoA** across a range of tissues are not readily available in published literature. The data presented here are therefore inferred based on the known tissue-specific activity of the peroxisomal β -oxidation pathway.

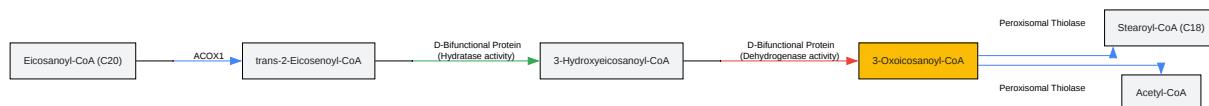
Data Presentation: Inferred Comparative Levels of 3-Oxoicosanoyl-CoA

The following table summarizes the expected relative levels of **3-oxoicosanoyl-CoA** in various mammalian tissues. These estimations are based on the established activity of peroxisomal β -oxidation, which is the primary metabolic pathway for the synthesis and degradation of this molecule. Tissues with higher rates of VLCFA catabolism are presumed to have a higher, albeit transient, pool of this intermediate.

Tissue	Inferred Relative Level	Rationale
Liver	High	The liver is the principal site of peroxisomal β -oxidation and plays a central role in fatty acid metabolism, including the processing of VLCFAs. [1] [2]
Kidney	Medium to High	The kidney exhibits significant peroxisomal β -oxidation activity, second only to the liver, for its high energy requirements. [1]
Brain	Medium	The brain has notable peroxisomal β -oxidation activity, particularly during development for the synthesis and maintenance of myelin sheath lipids. [3]
Adipose Tissue	Low to Medium	Adipose tissue is involved in lipid storage and release, with some capacity for fatty acid oxidation.
Heart	Low	The heart primarily utilizes long-chain fatty acids via mitochondrial β -oxidation, with lower reported rates of peroxisomal activity.
Skeletal Muscle	Low	Similar to the heart, skeletal muscle predominantly relies on mitochondrial β -oxidation for energy from fatty acids.

Mandatory Visualization: The Peroxisomal β -Oxidation Pathway

The following diagram illustrates the metabolic pathway leading to the formation and subsequent cleavage of **3-oxoicosanoyl-CoA** from its precursor, eicosanoyl-CoA, within the peroxisome.



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